

Application Notes and Protocols for ASN04885796 in 3D Organoid Culture Systems

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Compound of Interest

Compound Name: ASN04885796

Cat. No.: B1665289

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Introduction

ASN04885796 is a potent and specific agonist for the G protein-coupled receptor 17 (GPR17). [1][2][3] With an EC₅₀ of 2.27 nM for GPR17-mediated GTPyS binding, this small molecule provides a powerful tool for investigating the roles of GPR17 in various biological processes.[1][2][3] Notably, **ASN04885796** has demonstrated neuroprotective effects, making it a compound of interest for studying neurological disorders such as cerebral ischemia and demyelinating diseases.[1][2][4][5] The GPR17 receptor is crucial in oligodendrocyte development and myelination and has also been identified as a potential therapeutic target in glioblastoma.[6][7][8][9][10]

Three-dimensional (3D) organoid culture systems have emerged as invaluable tools in biomedical research, offering a more physiologically relevant model compared to traditional 2D cell cultures. These self-organizing structures mimic the architecture and function of native tissues, providing a robust platform for disease modeling, drug screening, and developmental biology studies. This document provides detailed application notes and protocols for the utilization of **ASN04885796** in 3D organoid culture systems, with a particular focus on neural and glioblastoma organoids.

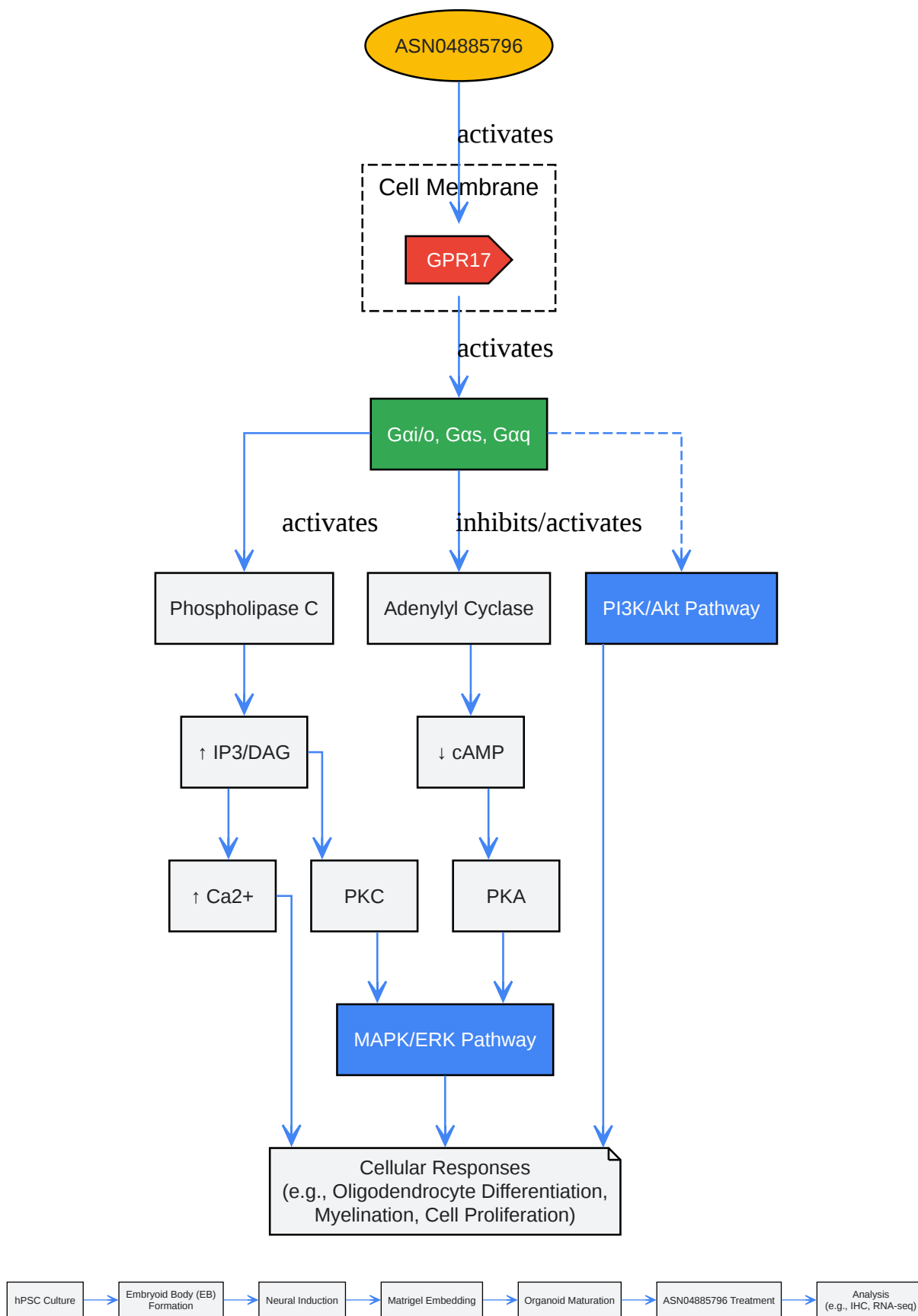
Data Presentation

Table 1: Properties of **ASN04885796**

Property	Value	Reference
Molecular Formula	C28H28FN5O4	[11]
Molecular Weight	517.55 g/mol	[1][11]
Target	G protein-coupled receptor 17 (GPR17)	[1][2][3][12]
Activity	Agonist	[1][2][3][12]
EC50	2.27 nM (for GPR17 induced GTPyS binding)	[1][2][3]
Solubility	DMSO: 80 mg/mL (154.57 mM)	[1]
Storage	Stock solution at -80°C for 6 months; -20°C for 1 month	[2]

Signaling Pathways

ASN04885796, as a GPR17 agonist, is anticipated to modulate downstream signaling pathways critical in neural development and cancer progression. The activation of GPR17 can influence several key pathways, including the MAPK/ERK pathway, the PI3K/Akt pathway, and calcium signaling.[9]





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- To cite this document: BenchChem. [Application Notes and Protocols for ASN04885796 in 3D Organoid Culture Systems]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1665289#asn04885796-in-3d-organoid-culture-systems>]

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